

Personal protective equipment for handling 3-(4-Hydroxy-3-nitrophenyl)propanoic acid

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Compound of Interest

Compound Name: 3-(4-Hydroxy-3-nitrophenyl)propanoic acid

Cat. No.: B1333256

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Essential Safety and Handling Guide for 3-(4-Hydroxy-3-nitrophenyl)propanoic Acid

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **3-(4-Hydroxy-3-nitrophenyl)propanoic acid**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

3-(4-Hydroxy-3-nitrophenyl)propanoic acid is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure. The following table summarizes the required PPE for handling this chemical.

PPE Category	Item	Standard/Specification
Hand Protection	Disposable nitrile or neoprene gloves.[4][5]	ASTM D6978 or equivalent standard for chemical resistance.
Eye and Face Protection	Chemical safety goggles. A face shield should be worn over safety glasses if there is a risk of splashing or explosion.[1][4][6]	ANSI Z87.1-1989 or equivalent.[4]
Skin and Body Protection	A Nomex® or similar flame-resistant lab coat, fully buttoned. Long pants and closed-toe, closed-heel shoes are mandatory.[1][4]	Avoid polyester or acrylic clothing.[4]
Respiratory Protection	A fit-tested N95, N100 NIOSH-approved mask or a chemical cartridge respirator for vapors, gases, or dust.[1][5]	Required if working outside a fume hood or with poor ventilation.[1][4]

Operational Plan: Handling and Storage

Engineering Controls:

- Always handle **3-(4-Hydroxy-3-nitrophenyl)propanoic acid** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Ensure that emergency eyewash stations and safety showers are readily accessible in the immediate work area.[1]

Safe Handling Procedures:

- Preparation: Before handling, ensure all required PPE is donned correctly.
- Dispensing: Avoid generating dust when weighing or transferring the solid material.[1]

- Solution Preparation: When dissolving the compound, add it slowly to the solvent to prevent splashing.
- Post-Handling: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[7\]](#) Contaminated clothing should be removed and laundered before reuse.[\[1\]](#)[\[3\]](#)

Storage:

- Store in a tightly closed, compatible container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Store away from strong oxidizing agents.[\[1\]](#)
- The storage area should be locked or accessible only to authorized personnel.

Disposal Plan

Waste Collection:

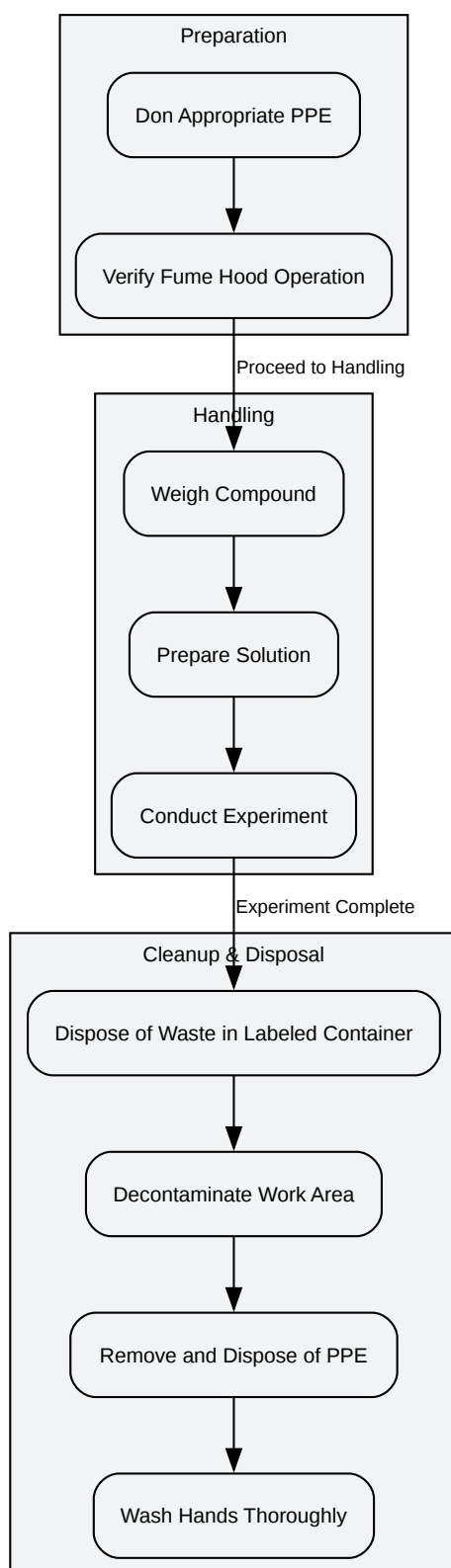
- Container: Use a designated, properly labeled hazardous waste container. The container must be compatible with the chemical and have a secure lid.[\[8\]](#)
- Labeling: The waste container must be clearly labeled with the words "HAZARDOUS WASTE" and the full chemical name: "**3-(4-Hydroxy-3-nitrophenyl)propanoic acid**".[\[8\]](#)
- Segregation: Do not mix with other waste streams unless compatibility is confirmed.

Disposal Procedure:

- Dispose of contents and the container in accordance with local, state, and federal regulations.
- This typically involves transfer to an approved waste disposal plant or arranging for pickup by a licensed hazardous waste management company.[\[1\]](#)[\[3\]](#)
- Do not dispose of this chemical down the drain or in regular trash.[\[3\]](#)

Experimental Workflow

The following diagram outlines the standard procedure for handling **3-(4-Hydroxy-3-nitrophenyl)propanoic acid** from receipt to disposal.



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Caption: Workflow for handling **3-(4-Hydroxy-3-nitrophenyl)propanoic acid**.

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